

Isoapoptolidin: A Technical Guide to its Discovery, Isolation, and Characterization from *Nocardiopsis* sp.

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Compound of Interest

Compound Name: *Isoapoptolidin*

Cat. No.: B15600730

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Abstract

This technical guide provides a comprehensive overview of **isoapoptolidin**, a natural product derived from the fermentation of *Nocardiopsis* sp.. **Isoapoptolidin** is the ring-expanded isomer of the potent and selective apoptosis inducer, apoptolidin. This document details the discovery of **isoapoptolidin**, the fermentation process for its production, and the specific methodologies for its isolation and purification. Furthermore, it presents a summary of its physicochemical properties, and an analysis of its biological mechanism of action, including its role as an inhibitor of mitochondrial F0F1-ATPase. All quantitative data is presented in structured tables, and key experimental workflows and signaling pathways are visualized using diagrams to facilitate understanding for researchers in drug discovery and development.

Introduction

The genus *Nocardiopsis*, a group of actinomycetes, is a well-established source of structurally diverse and biologically active secondary metabolites.^[1] Among these is apoptolidin, a macrolide that has garnered significant attention for its ability to selectively induce apoptosis in transformed cells.^{[2][3]} During the isolation and characterization of apoptolidin from fermentation broths of *Nocardiopsis* sp., a naturally occurring, ring-expanded isomer, **isoapoptolidin**, was discovered.^[4]

Apoptolidin isomerizes to **isoapoptolidin**, particularly under basic conditions, to form an equilibrium mixture.[4] This guide provides an in-depth look at the discovery, isolation, and biological context of **isoapoptolidin**, offering valuable information for researchers interested in this class of compounds for potential therapeutic applications.

Discovery and Production

Producing Organism

Isoapoptolidin, as an isomer of apoptolidin, originates from the fermentation of the actinomycete *Nocardiopsis* sp.[4] Specifically, the strain *Nocardiopsis* sp. FU40 has been identified as a producer of the apoptolidin family of compounds.[5]

Fermentation Protocol

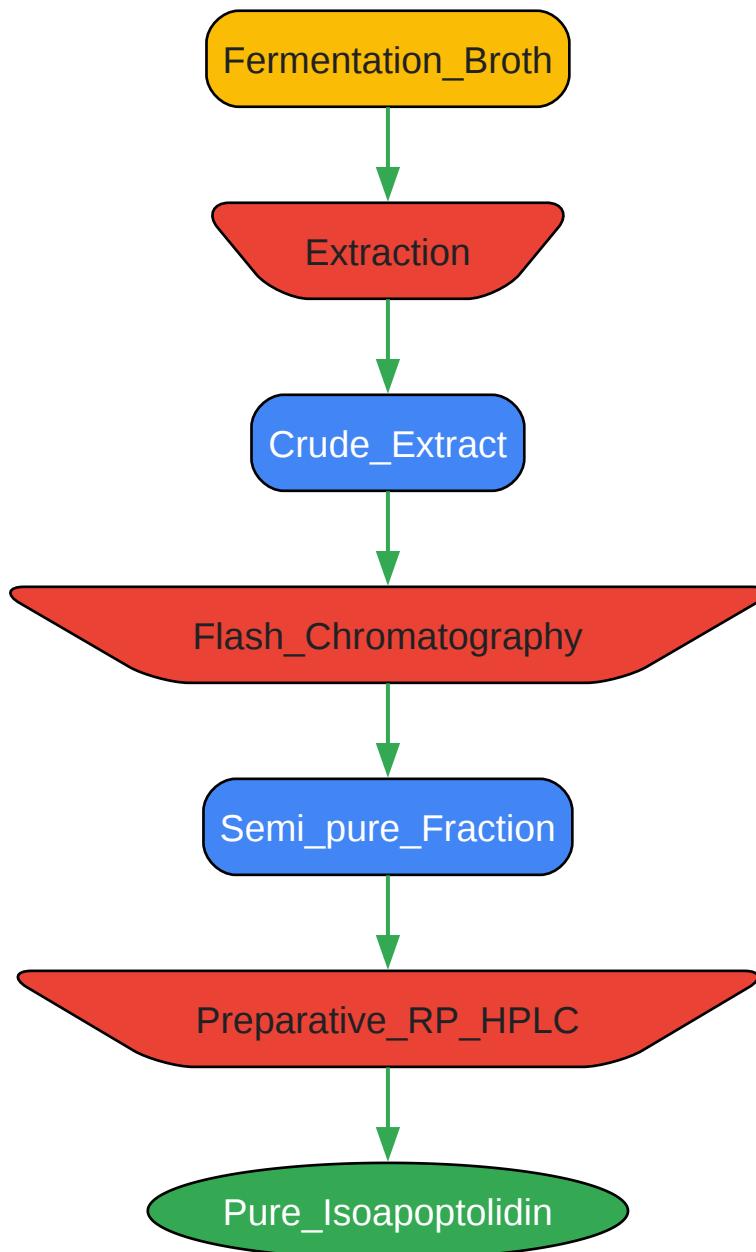
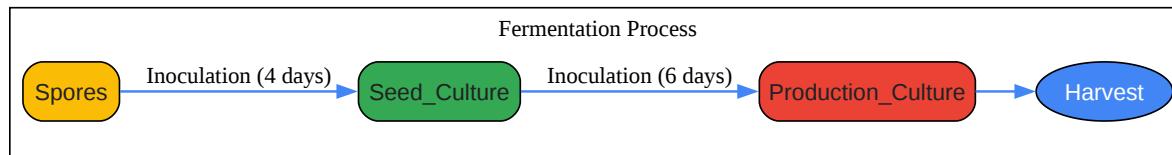
The production of apoptolidins, and by extension **isoapoptolidin**, is achieved through a multi-stage fermentation process. The following protocol is adapted from methodologies described for *Nocardiopsis* sp. FU40.[6]

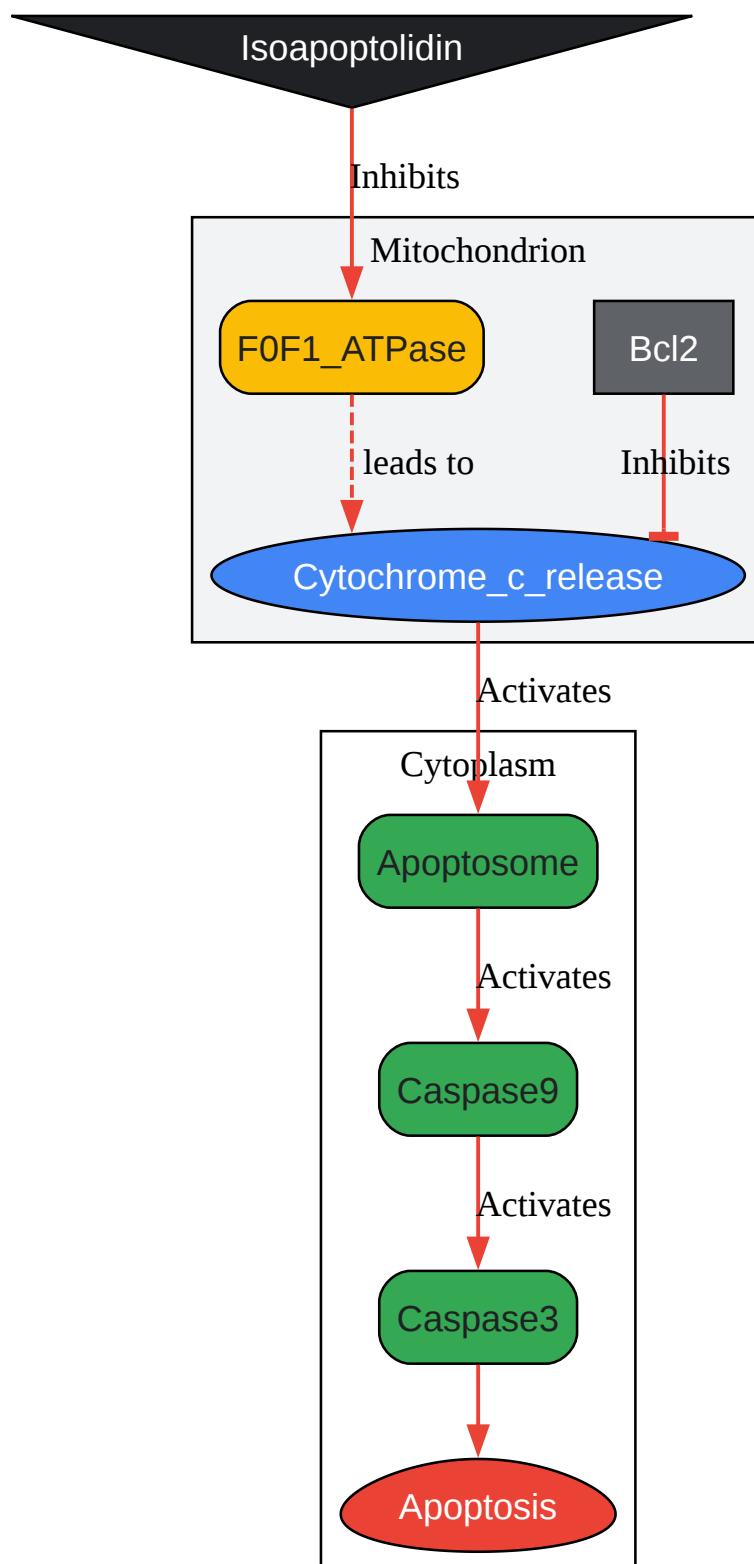
Table 1: Media Composition for *Nocardiopsis* sp. Fermentation

Medium Type	Component	Concentration
Seed Medium	Soluble Starch	1%
Molasses		1%
Peptone		1%
Beef Extract		1%
pH		7.2
Production Medium	Glycerol	2%
Molasses		1%
Casamino Acid		0.5%
Peptone		0.1%
CaCO ₃		0.1%
pH		7.2

Experimental Protocol: Fermentation

- Spore Inoculation: Spores of Nocardiopsis sp. are inoculated onto Bennett's agar plates and incubated at 30°C for 5-6 days.[6]
- Seed Culture: Fresh spores are then used to inoculate a seed medium, which is cultured at 30°C with shaking for 4 days.[6]
- Production Culture: The seed culture is subsequently transferred to a larger volume of production medium and incubated at 30°C with shaking for 6 days.[6]



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